

Advanced Spectroscopic Characterization of 1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone
CAS No.:	63467-00-5
Cat. No.:	B12676393

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Part 1: Executive Summary & Molecular Architecture

Chemical Identity

This guide focuses on **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone** (CAS 63467-00-5), a specific derivative of the anthraquinone chromophore.^[1] Structurally, it belongs to the class of Disperse Red/Violet dyes. It features an anthraquinone backbone substituted with a hydroxyl group at position 1 and a (2-methoxyethyl)amino group at position 4.^{[1][2]}

- Molecular Formula:
- Molecular Weight: ~297.31 g/mol
- Appearance: Dark red to violet crystalline powder.

- Solubility: Lipophilic; soluble in organic solvents (DCM, DMSO, Methanol), sparingly soluble in water.

Electronic Structure & Chromophore Theory

The spectral properties of this molecule are governed by Intramolecular Charge Transfer (ICT). The anthraquinone core acts as an electron acceptor (A), while the hydroxyl (-OH) and substituted amine (-NHR) groups act as electron donors (D).

- D-

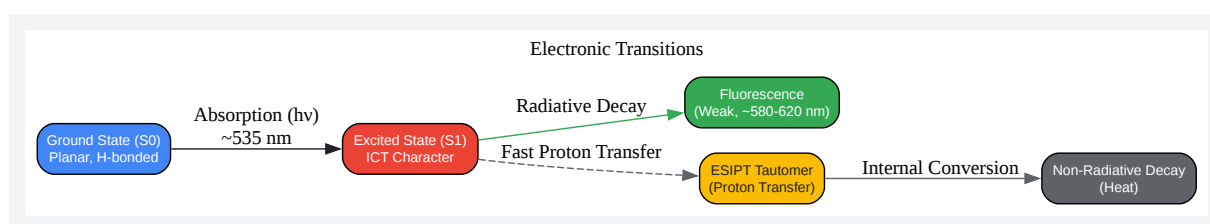
-A System: The 1-OH and 4-NHR groups push electron density into the quinoid ring system. The (2-methoxyethyl) tail on the amine exerts a positive inductive effect (+I), stabilizing the excited state more effectively than a primary amine, resulting in a bathochromic (red) shift relative to unsubstituted 1-amino-4-hydroxyanthraquinone (Disperse Red 15).

- Intramolecular Hydrogen Bonding: A critical feature is the formation of dual intramolecular hydrogen bonds:

- Between the 1-OH hydrogen and the 9-carbonyl oxygen.
- Between the 4-NH hydrogen and the 10-carbonyl oxygen. These bonds planarize the molecule, enhancing

-conjugation and molar absorptivity (

), but often quenching fluorescence via Excited State Intramolecular Proton Transfer (ESIPT).



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Figure 1: Jablonski-style diagram illustrating the competition between radiative decay (fluorescence) and ESIPT-mediated non-radiative decay in 1,4-disubstituted anthraquinones.

Part 2: Spectral Properties (Data & Analysis)

UV-Vis Absorption Profile

The absorption spectrum is characterized by a dominant band in the visible region responsible for its intense red-violet color.

Parameter	Value (Approximate)	Notes
(Methanol)	535 - 545 nm	Bathochromic shift vs. Disperse Red 15 (~520 nm) due to alkyl substitution.
(DCM)	540 - 550 nm	Non-polar solvents often yield sharper vibrational fine structure.
Extinction Coefficient ()	12,000 - 18,000	Typical for 1,4-disubstituted anthraquinone charge-transfer bands.
Transition Type	(CT)	Strong ICT character from Amine/OH to Carbonyl.
Visual Color	Red-Violet / Magenta	

Solvatochromism: The molecule exhibits positive solvatochromism. As solvent polarity increases (e.g., Toluene

Methanol), the absorption band typically broadens and shifts slightly red (5-10 nm). However, the strong intramolecular H-bonds reduce the magnitude of this shift compared to dyes without internal H-bonding.

Fluorescence & Photophysics

While 1,4-diaminoanthraquinones are often fluorescent, the presence of the 1-hydroxy group introduces a fast relaxation pathway.

- Quantum Yield (): Generally low (< 0.1) in fluid solution at room temperature due to ESIP.
- Emission Maximum: Expected in the 580 - 620 nm range (Orange-Red emission).
- Stokes Shift: Moderate to Large (~1500-2000), indicative of significant structural reorganization or proton transfer in the excited state.

Part 3: Experimental Protocols

Protocol A: Determination of Molar Extinction Coefficient ()

Objective: Accurate quantification of the dye concentration in various media.

Reagents:

- Analyte: **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone** (Solid, >98% purity).
- Solvent: Spectroscopic grade Methanol (MeOH) or Dichloromethane (DCM).

Workflow:

- Stock Preparation: Weigh exactly 2.97 mg of dye. Dissolve in 100 mL volumetric flask with MeOH to create a 100 M stock solution. Sonicate for 5 mins to ensure complete dissolution.
- Serial Dilution: Prepare five standards: 2, 5, 10, 20, and 40 M.
- Baseline Correction: Run a blank scan with pure MeOH from 250 nm to 800 nm.
- Acquisition: Measure absorbance (

) at

(~540 nm) for all standards.

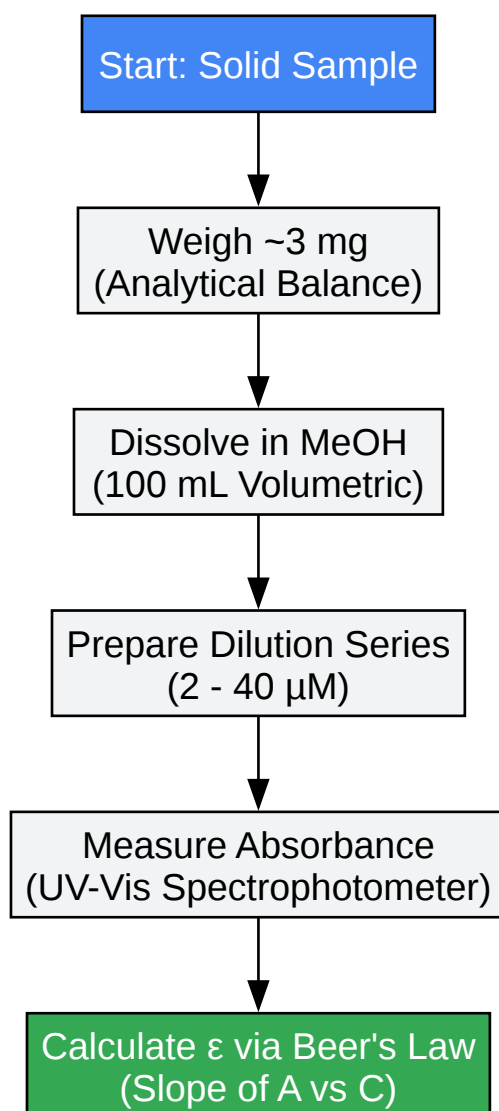
- Validation: Plot

vs. Concentration (

). The linear regression (

) slope equals

(path length, usually 1 cm).



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Figure 2: Workflow for the determination of molar extinction coefficient.

Part 4: Applications & Significance[3]

- Analytical Standard: Used in HPLC method development for characterizing impurities in anthraquinone dye synthesis (See Ref 1).
- Dye Chemistry: The "methoxyethyl" group is a strategic modification. It imparts amphiphilicity, allowing the dye to penetrate hydrophobic polymer matrices (like polyester) while maintaining solubility in polar dye baths.
- Biological Probe: Due to its lipophilicity and potential DNA intercalation (planar structure), derivatives of this class are often investigated for cell staining, though specific toxicity data for this CAS should be verified.

References

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